

A Comprehensive Technical Guide to the Safe Handling of Chloroacetic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloroacetic anhydride

Cat. No.: B146263

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information for the handling and use of **chloroacetic anhydride** in a laboratory setting. Adherence to these protocols is essential for ensuring the well-being of personnel and the integrity of research.

Hazard Identification and Classification

Chloroacetic anhydride is a hazardous chemical that requires careful handling. It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.^[1] It causes severe skin burns and eye damage and may cause an allergic skin reaction.^[2] It is also very toxic to aquatic life.^[1] Contact with water can be violent and may liberate toxic gas.^[1]

GHS Hazard Pictograms:

- Corrosion: (Causes severe skin burns and eye damage)
- Acute Toxicity (Fatal or Toxic): (Toxic if swallowed, in contact with skin, or if inhaled)
- Environmental Hazard: (Very toxic to aquatic life)

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.[3]
- H311: Toxic in contact with skin.[3]
- H314: Causes severe skin burns and eye damage.[2][3]
- H317: May cause an allergic skin reaction.[2]
- H318: Causes serious eye damage.[2]
- H331: Toxic if inhaled.[3]
- Reacts violently with water.[1]

Quantitative Data

The following tables summarize the key quantitative data for **chloroacetic anhydride**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₄ Cl ₂ O ₃
Molecular Weight	170.98 g/mol
Appearance	Colorless to slightly yellow solid
Odor	Pungent
Melting Point	46 °C
Boiling Point	203 °C @ 760 mmHg
Flash Point	143 °C (closed cup)
Density	1.5494 g/cm ³ @ 20 °C
Vapor Pressure	0.03 mmHg @ 20°C
Solubility	Freely soluble in ether and chloroform. Slightly soluble in benzene. Insoluble in cold petroleum ether. Hydrolyzes in water to form chloroacetic acid.

Table 2: Toxicological Data

Parameter	Value	Species
Acute Toxicity Estimate (ATE), Dermal	200 - 1000 mg/kg	-
Acute Toxicity Estimate (ATE), Inhalation (Mist)	0.5 - 1 mg/L	-
Dermal LD50	100 - 200 mg/kg	Guinea Pig

Note: A specific oral LD50 value for **chloroacetic anhydride** was not found in the reviewed safety data sheets. It is classified as "Toxic if swallowed."[\[3\]](#)

Table 3: Occupational Exposure Limits

Agency	Limit
OSHA PEL	Not Established
ACGIH TLV	Not Established
NIOSH REL	Not Established

Note: No specific occupational exposure limits have been established for **chloroacetic anhydride**.^{[1][2]} It is imperative to handle this substance with stringent engineering controls and personal protective equipment to minimize any potential for exposure.

Safe Handling and Storage Protocols

Engineering Controls

- Work with **chloroacetic anhydride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that emergency eyewash stations and safety showers are readily accessible and in good working order.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber, neoprene).
 - A lab coat or chemical-resistant apron should be worn. For tasks with a higher risk of splash, a chemical-resistant suit may be necessary.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of dust or aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling Procedures

- Avoid all personal contact with the substance.
- Do not breathe dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Keep away from incompatible materials such as water, strong bases, alcohols, and oxidizing agents.

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The storage area should be designated for corrosive and toxic materials.
- Protect from moisture, as it reacts violently with water.^[1]

Emergency and First Aid Protocols

In Case of Inhalation

- Immediately move the affected person to fresh air.
- If the person is not breathing, give artificial respiration.
- Seek immediate medical attention.

In Case of Skin Contact

- Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Seek immediate medical attention.

In Case of Eye Contact

- Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.

- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

In Case of Ingestion

- Do NOT induce vomiting.
- If the person is conscious, rinse their mouth with water.
- Never give anything by mouth to an unconscious person.
- Seek immediate medical attention.

Accidental Release and Firefighting Protocols

Accidental Release Measures

- Evacuate the area and prevent unnecessary personnel from entering.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (See Section 3.2).
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.
- Do not add water to the spilled material.
- Prevent the spill from entering drains or waterways.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Unsuitable Extinguishing Media: Do NOT use water, as **chloroacetic anhydride** reacts violently with it.[\[1\]](#)
- Specific Hazards: Thermal decomposition can produce toxic and corrosive gases, including hydrogen chloride and carbon oxides.[\[2\]](#)

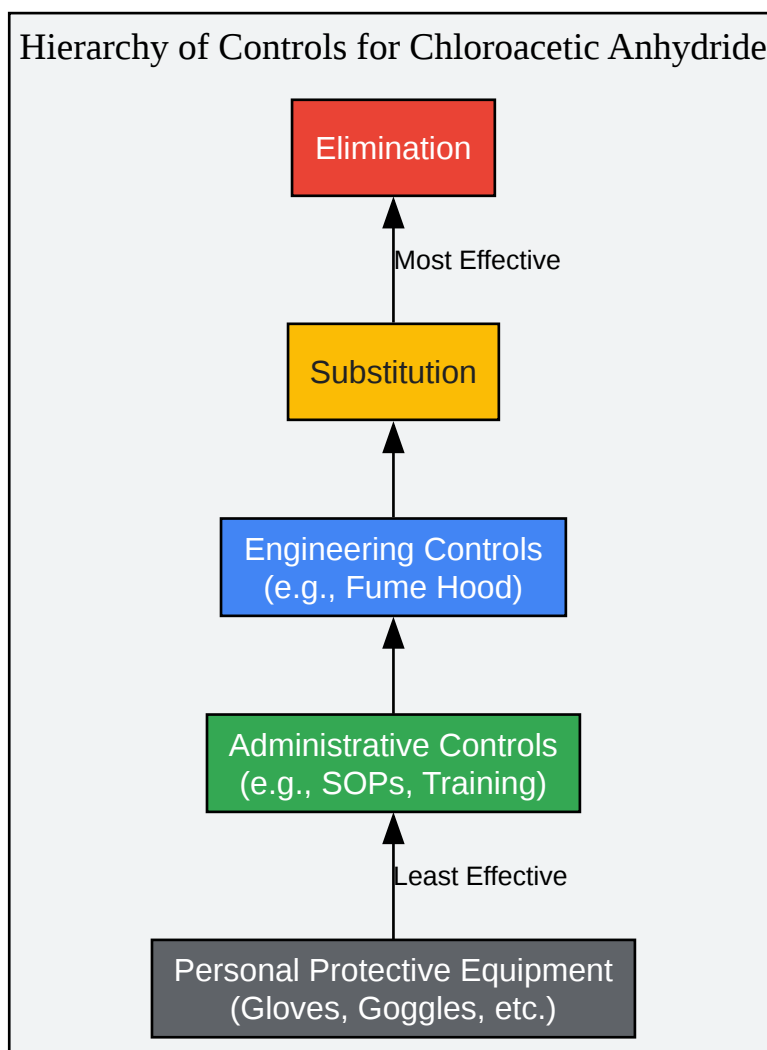
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Waste Disposal

Dispose of **chloroacetic anhydride** and any contaminated materials in accordance with all applicable federal, state, and local regulations. This material may be classified as a hazardous waste.

Visualized Workflows

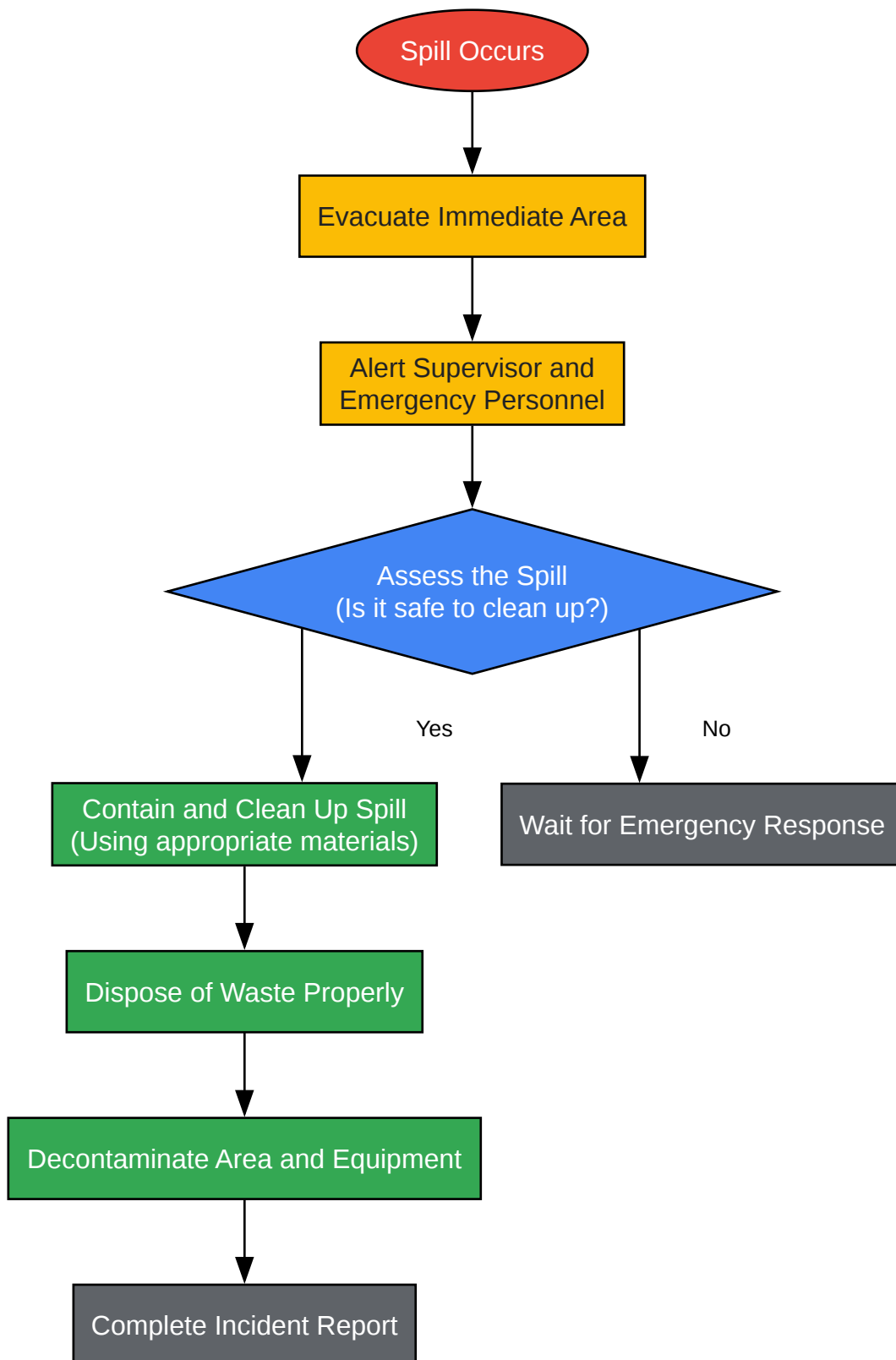
Hierarchy of Controls for Chemical Safety



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Caption: Hierarchy of controls for managing exposure to hazardous chemicals.

Chemical Spill Response Workflow



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Caption: General workflow for responding to a chemical spill in a laboratory setting.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Chloroacetic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146263#chloroacetic-anhydride-safety-data-sheet-sds-handling-precautions]

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